

Technical Guide to the Physical and Chemical Properties of Thimerosal (C₉H₉HgNaO₂S)

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Compound of Interest

Compound Name: C₉H₉HgNaO₂S

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This document provides an in-depth overview of the core physical and chemical properties of Thimerosal, an organomercury compound widely utilized as an antiseptic and preservative in various pharmaceutical products, including vaccines and ophthalmic solutions.^{[1][2]}

Chemical Identity and Structure

Thimerosal, also known as Thiomersal, is chemically designated as sodium ethyl(2-mercaptobenzoato-S)mercury.^{[3][4]} It consists of approximately 49.6% mercury by weight and is metabolized or degrades in solution into ethylmercury and thiosalicylate.^{[2][5][6]}

- Molecular Formula: C₉H₉HgNaO₂S^[3]
- CAS Number: 54-64-8^[3]
- Synonyms: Thiomersal, Mercurothiolate, Sodium ethylmercurithiosalicylate, Merthiolate.^{[2][3]}

Physicochemical Properties

Thimerosal is a light cream-colored crystalline powder with a slight, characteristic odor.^{[2][7]} Its key quantitative properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	404.81 g/mol	^[8]
Appearance	White to light cream-colored, crystalline powder.	^{[3][7][9]}
Melting Point	234–237 °C (with decomposition)	^{[7][8]}
Solubility	Freely soluble in water (approx. 1 g/mL); Soluble in alcohol (approx. 1 g/8 mL); Practically insoluble or insoluble in ether and benzene.	^{[3][9][10]}
pH (1% aqueous solution)	Approximately 6.7	^[2]
Loss on Drying	Not more than 0.5% (when dried in vacuum over phosphorus pentoxide).	^{[4][11]}

Chemical Properties and Stability

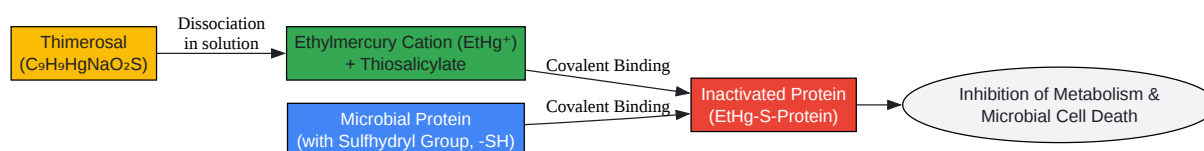
Stability: Thimerosal is stable in air but is sensitive to light and should be stored in light-resistant containers.^{[3][7][12]} It is not stable in sunlight.^{[3][12]} Aqueous solutions are relatively stable but can be affected by various factors:

- **pH:** Solutions are less stable to heat under acidic conditions than alkaline conditions.^[7]
- **Ions:** The presence of copper ions can significantly increase the rate of oxidation.^[3] Sodium chloride has also been shown to have a detrimental effect on its stability.^{[3][4]}
- **Incompatibilities:** Thimerosal is incompatible with strong acids, strong bases, strong oxidizing agents, iodine, and heavy metal salts.^{[7][8]}

Decomposition: In aqueous solutions, Thimerosal dissociates to form ethylmercury and thiosalicylate.[5] The ethylmercury cation is the primary active moiety responsible for its antimicrobial action.

Mechanism of Action

The antimicrobial and antifungal activity of Thimerosal is not fully elucidated but is primarily attributed to the ethylmercury component.[13] Upon dissociation, ethylmercury readily binds to sulfhydryl (-SH) groups found in proteins and enzymes within microorganisms.[13][14] This binding process can irreversibly inhibit critical metabolic enzymes, disrupting cellular respiration and leading to microbial death.[14] This interaction is a key aspect of its function as a preservative.[10][14]



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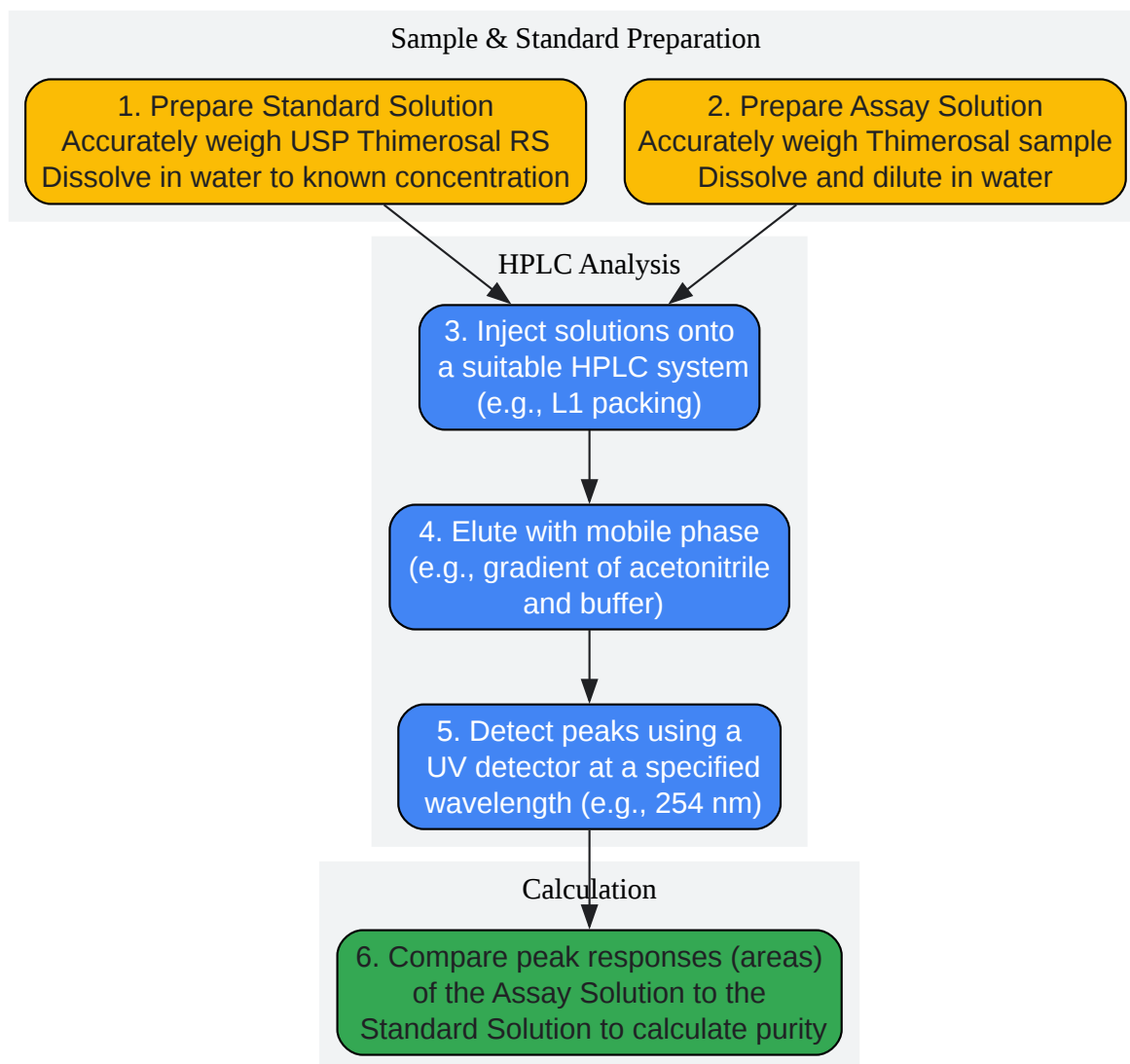
Figure 1: Proposed mechanism of antimicrobial action for Thimerosal.

Experimental Protocols

The following are summaries of key experimental methodologies for the analysis and identification of Thimerosal, based on United States Pharmacopeia (USP) monographs.

Assay (Purity Determination)

This protocol determines the percentage of $C_9H_9HgNaO_2S$ in a sample. The modern USP method utilizes High-Performance Liquid Chromatography (HPLC).



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Figure 2: General workflow for the HPLC assay of Thimerosal.

Methodology (Based on USP monograph principles):

- **Standard Preparation:** Accurately weigh a quantity of USP Thimerosal Reference Standard (RS), dissolve in water, and dilute quantitatively to obtain a solution with a known concentration (e.g., ~1 mg/mL).[\[4\]](#)[\[11\]](#)
- **Assay Preparation:** Accurately weigh about 100 mg of the Thimerosal sample, transfer to a 100-mL volumetric flask, dissolve in water, and dilute to volume.[\[4\]](#)[\[11\]](#)
- **Chromatographic System:** Utilize an HPLC system equipped with a suitable detector (e.g., UV at 254 nm) and a column containing appropriate packing (e.g., L1 packing - octadecyl silane chemically bonded to porous silica).
- **Analysis:** Separately inject equal volumes of the Standard preparation and the Assay preparation into the chromatograph. Record the chromatograms and measure the peak responses.
- **Calculation:** Calculate the percentage of $C_9H_9HgNaO_2S$ in the portion of Thimerosal taken by comparing the peak response from the Assay preparation with that from the Standard preparation.[\[4\]](#)

Identification Tests

- **Infrared Absorption (IR):** The infrared absorption spectrum of a potassium bromide dispersion of the sample should exhibit maxima only at the same wavelengths as that of a similar preparation of USP Thimerosal RS.[\[4\]](#)[\[11\]](#)
- **Precipitation with Silver Nitrate:** Adding a few drops of silver nitrate TS to a 1-in-100 solution of Thimerosal produces a pale yellow precipitate.[\[4\]](#)[\[11\]](#)

Test for Mercury Ions

This test quantifies the amount of free mercury ions, which is an impurity. Methodology (Based on USP monograph):

- **Reagent Preparation:** Prepare an Iodide reagent (Potassium Iodide solution) and a Standard mercury preparation using mercuric chloride.[\[4\]](#)

- **Sample Preparation:** Prepare a Test solution by dissolving an accurately weighed quantity of Thimerosal in water. Prepare two versions of this test solution: one diluted with water (Test preparation A) and another spiked with the Standard mercury preparation (Test preparation B).[4]
- **Procedure:** Treat aliquots of the test preparations and a water blank with the Iodide reagent to form the tetraiodomercurate ion.
- **Analysis:** Determine the absorbance of the solutions at the wavelength of maximum absorbance (about 323 nm) using a suitable spectrophotometer.
- **Calculation:** Calculate the percentage of mercury ions in the Thimerosal sample by comparing the absorbances of the various solutions. The limit specified in the USP is not more than 0.70%.[4]

Determination of Melting Range

General Procedure:

- **Sample Preparation:** A small, dry amount of the crystalline powder is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or similar device) alongside a calibrated thermometer.
- **Heating:** The apparatus is heated at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure substance, this range is typically narrow. Thimerosal exhibits decomposition during melting.[7][8]

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